

BML-210 Application Notes and Protocols for Mouse Models

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Compound of Interest

Compound Name: BML-210

Cat. No.: B1667151

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Introduction

BML-210 is a potent histone deacetylase (HDAC) inhibitor that has demonstrated anti-tumor activities. It functions by disrupting the interaction between HDAC4 and myocyte enhancer factor-2 (MEF2), leading to the induction of apoptosis and cell cycle arrest.^[1] These application notes provide a summary of the known dosage and administration of **BML-210** in mouse models, along with detailed protocols for its use in preclinical research.

Data Presentation

The following table summarizes the quantitative data available for **BML-210** administration in a mouse model.

Parameter	Details	Mouse Model	Key Outcomes	Reference
Dosage	20 mg/kg	Female C57BL/6 mice with orthotopic EO771 mammary tumors	Significantly suppressed tumor growth and weight.	[1]
Administration Route	Intraperitoneal (IP) Injection	Female C57BL/6 mice with orthotopic EO771 mammary tumors	-	[1]
Frequency	Three times per week	Female C57BL/6 mice with orthotopic EO771 mammary tumors	-	[1]
Duration	Two weeks	Female C57BL/6 mice with orthotopic EO771 mammary tumors	-	[1]

Experimental Protocols

Protocol 1: Preparation of BML-210 for In Vivo Administration

This protocol describes the preparation of a **BML-210** solution for intraperitoneal injection in mice.

Materials:

- **BML-210** powder
- Dimethyl sulfoxide (DMSO)
- Corn oil or a mixture of PEG300, Tween 80, and sterile water (ddH₂O)
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Procedure:

- Stock Solution Preparation:
 - Prepare a stock solution of **BML-210** in DMSO. A concentration of 10 mg/mL or 20 mg/mL is often a practical starting point. Ensure the **BML-210** is completely dissolved.
- Working Solution Preparation (Option A - Corn Oil):
 - For a final concentration of 2 mg/mL, dilute the **BML-210** stock solution in corn oil. For example, to prepare 1 mL of a 2 mg/mL working solution from a 20 mg/mL stock, add 100 μ L of the **BML-210** stock solution to 900 μ L of corn oil.
 - Vortex thoroughly to ensure a uniform suspension.
- Working Solution Preparation (Option B - PEG300/Tween 80/ddH₂O):
 - This formulation can improve the solubility of some compounds. A common vehicle consists of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% sterile water.
 - To prepare 1 mL of working solution, mix 100 μ L of a 20 mg/mL **BML-210** DMSO stock solution with 400 μ L of PEG300, 50 μ L of Tween 80, and 450 μ L of sterile water.
 - Mix thoroughly until a clear solution is obtained.
- Administration:
 - The working solution should be prepared fresh before each administration.

- The volume to be injected will depend on the weight of the mouse and the desired dosage. For a 20 g mouse receiving a 20 mg/kg dose, you would administer 200 μ L of a 2 mg/mL solution.

Protocol 2: Intraperitoneal (IP) Injection in Mice

This protocol outlines the standard procedure for administering a substance via intraperitoneal injection in a mouse.

Materials:

- Prepared **BML-210** working solution
- Sterile syringe (e.g., 1 mL) with an appropriate gauge needle (e.g., 25-27 gauge)
- 70% ethanol
- Animal restrainer (optional)

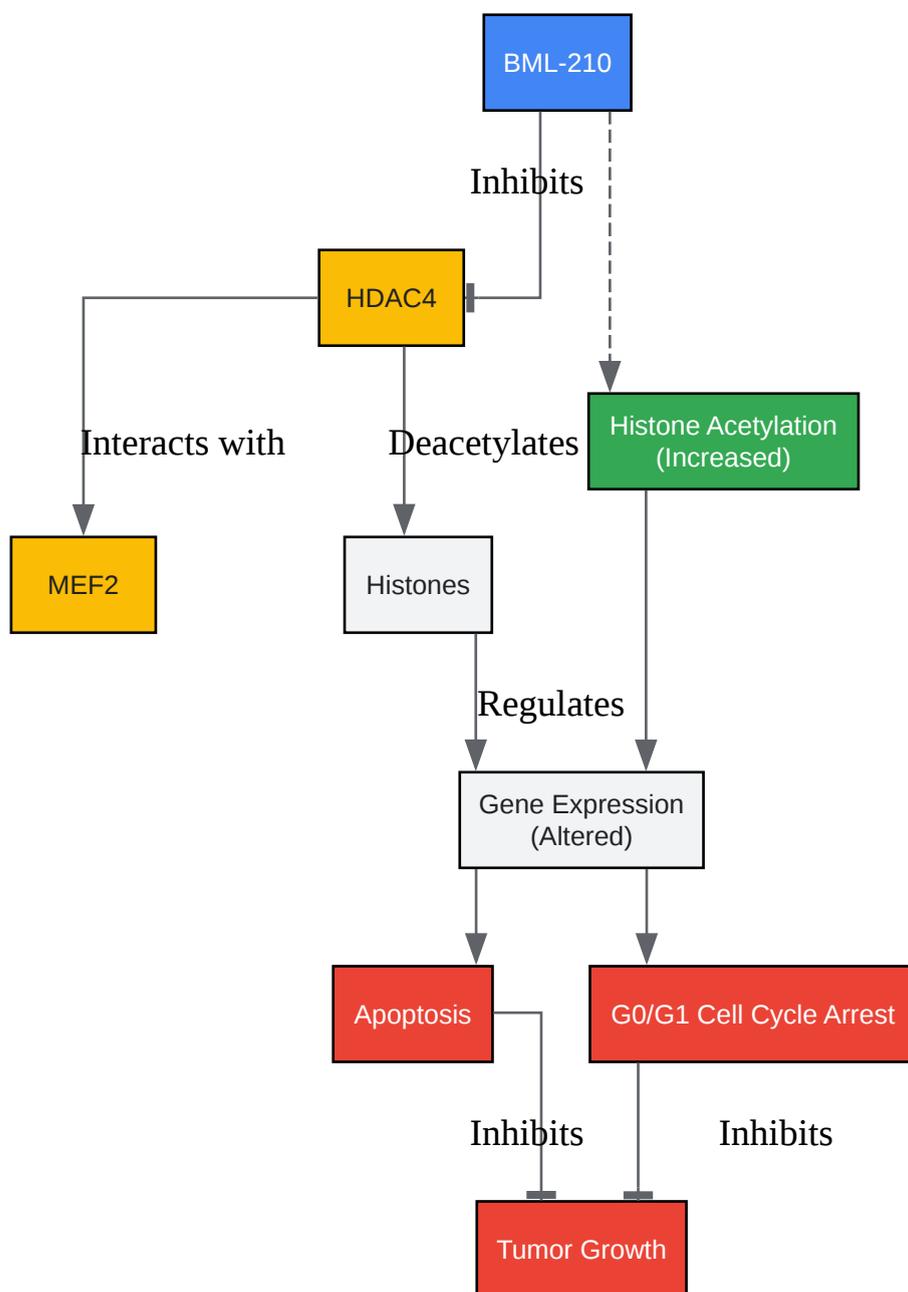
Procedure:

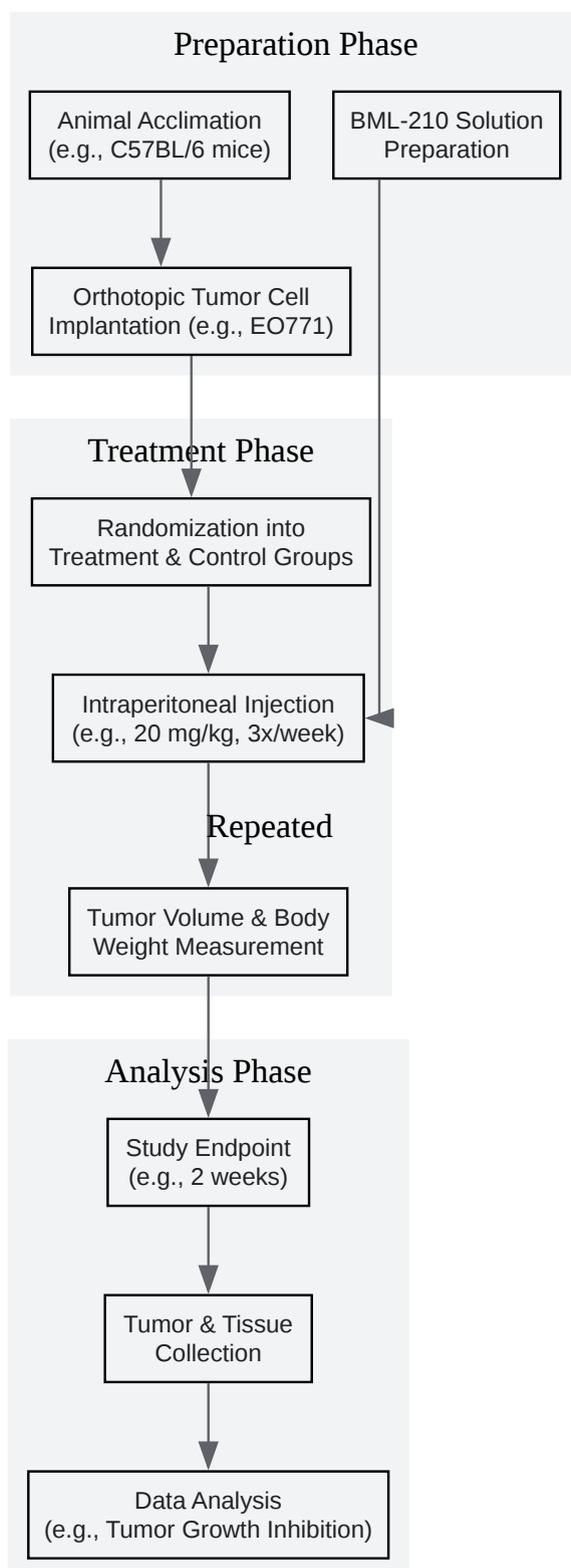
- Animal Restraint:
 - Properly restrain the mouse to expose the abdomen. This can be done manually by scruffing the mouse or by using a commercial restrainer.
- Injection Site Identification:
 - The preferred site for IP injection is the lower right or left quadrant of the abdomen. This location avoids vital organs such as the bladder and cecum.
- Injection:
 - Wipe the injection site with 70% ethanol.
 - Insert the needle at a 10-20 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid puncturing any organs.

- Gently aspirate to ensure the needle is not in a blood vessel or organ. If blood or a yellowish fluid appears, withdraw the needle and re-insert at a different location.
- Slowly inject the **BML-210** solution.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any signs of distress or adverse reactions.

Visualizations

Signaling Pathway of **BML-210**





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References

- 1. medchemexpress.com [medchemexpress.com]
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